

The Crystalline Architecture of Sebacic Acid: A Monomorphic System

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Compound of Interest

Compound Name: Sebacamic acid

Cat. No.: B1681702

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Sebacic acid (decanedioic acid), a dicarboxylic acid with the formula $C_{10}H_{18}O_4$, is a versatile molecule utilized in various industrial applications, including the manufacturing of polymers, plasticizers, and lubricants. In the pharmaceutical realm, its crystalline form is of significant interest for the development of co-crystals and other solid dosage forms. This technical guide provides a comprehensive overview of the crystal structure of sebacic acid, drawing upon available scientific literature. While the phenomenon of polymorphism—the ability of a solid material to exist in multiple crystalline forms—is a critical consideration in materials science and drug development, extensive crystallographic studies to date suggest that sebacic acid exists in a single, well-defined crystalline form under standard conditions.

Crystal Structure of Sebacic Acid

The crystal structure of sebacic acid has been the subject of several investigations, with the most precise determination reported at a temperature of 180 K. These studies consistently describe a single crystalline form. The molecular units of sebacic acid are centrosymmetric, meaning they have a center of inversion. The defining feature of the crystal packing is the formation of infinite chains through the ubiquitous syn-syn carboxylic acid dimer motif. In this arrangement, two sebacic acid molecules are linked by strong hydrogen bonds between their carboxylic acid groups. These chains propagate along the [\[1\]](#) vector of the crystal lattice.

Crystallographic Data

The crystallographic parameters for the known crystal structure of sebacic acid, as determined by single-crystal X-ray diffraction at 180 K, are summarized in the table below. It is noteworthy that earlier studies reported different unit cell parameters; however, these have been shown to be transformable to the more recent, precise determination, indicating they describe the same fundamental crystal structure in different settings.

Crystallographic Parameter	Value
Chemical Formula	C ₁₀ H ₁₈ O ₄
Molecular Weight	202.24 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	10.9197 (7) Å
b	4.9876 (6) Å
c	9.964 (1) Å
α	90°
β	92.273 (6)°
γ	90°
Volume	542.27 (9) Å ³
Z (molecules per unit cell)	2
Calculated Density (D _x)	1.239 Mg m ⁻³
Temperature	180 (2) K

Polymorphism of Sebacic Acid: An Apparent Absence

Polymorphism is a crucial aspect of solid-state chemistry, particularly in the pharmaceutical industry, as different polymorphs of an active pharmaceutical ingredient can exhibit distinct physical properties, including solubility, stability, and bioavailability. A thorough review of the

scientific literature reveals a lack of conclusive evidence for the existence of multiple polymorphs of pure sebacic acid. While the term "polymorph" may be encountered in studies involving co-crystals or mixtures containing sebacic acid, these refer to the different crystalline forms of the multi-component system, not of sebacic acid itself. The consistent reporting of a single crystal structure across various studies suggests that sebacic acid is likely monomorphic under the range of conditions investigated so far.

Experimental Protocols

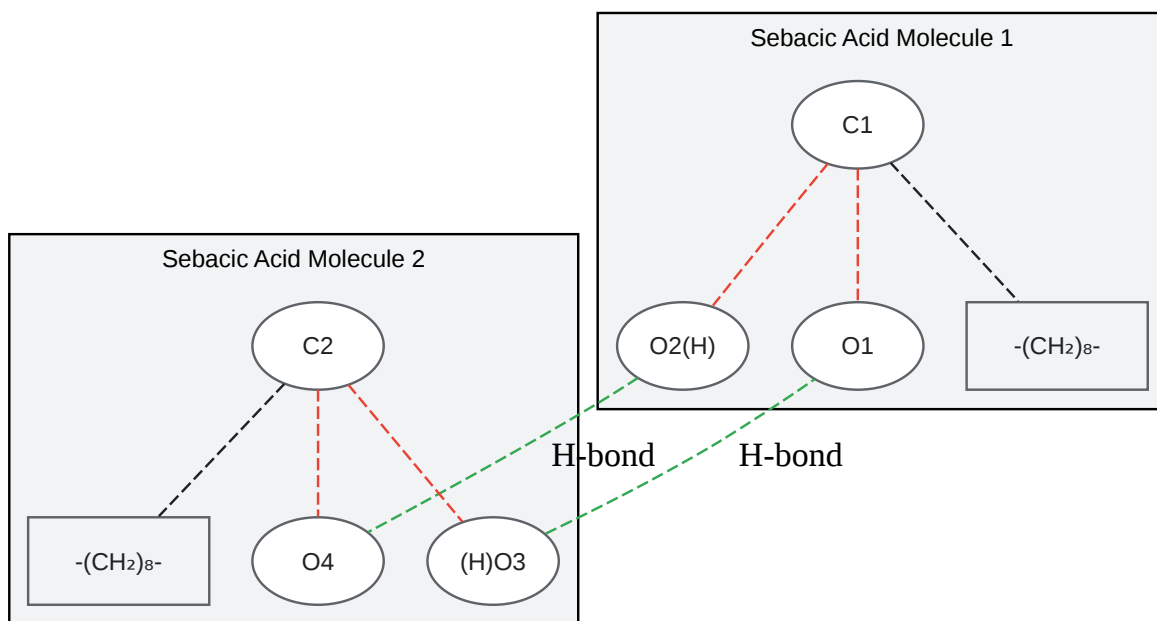
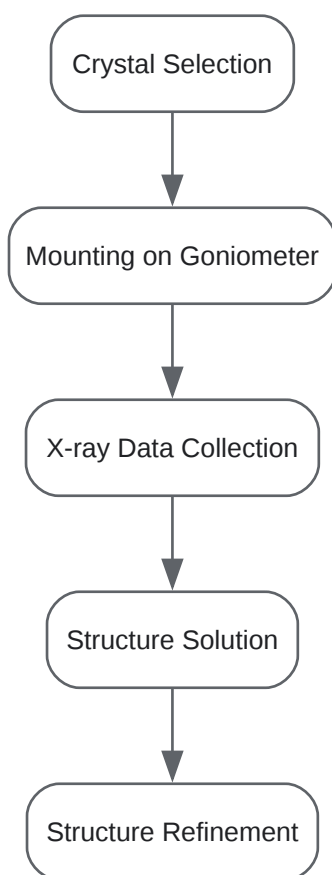
The determination of the crystal structure of sebacic acid involves standard and well-established experimental techniques in crystallography.

Crystallization

Single crystals of sebacic acid suitable for X-ray diffraction can be obtained by recrystallization from a suitable solvent, such as ethanol. The process typically involves dissolving the commercially available sebacic acid in the hot solvent to create a saturated solution, followed by slow cooling to allow for the formation of well-ordered crystals.

Single-Crystal X-ray Diffraction (SCXRD)

The definitive method for determining the crystal structure of a compound is Single-Crystal X-ray Diffraction (SCXRD). The experimental workflow for the analysis of sebacic acid is as follows:



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References

- 1. journals.iucr.org [journals.iucr.org]
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